

Application Notes and Protocols for CDK8-IN-11 Hydrochloride

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Compound of Interest

Compound Name: CDK8-IN-11 hydrochloride

Cat. No.: B12405447

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Introduction

CDK8-IN-11 is a potent and selective inhibitor of Cyclin-Dependent Kinase 8 (CDK8), a key regulator of gene transcription. As a component of the Mediator complex, CDK8 plays a crucial role in various signaling pathways implicated in cancer, including the Wnt/ β -catenin and STAT pathways. **CDK8-IN-11 hydrochloride** offers a valuable tool for studying the biological functions of CDK8 and for preclinical drug development. These application notes provide detailed protocols for the preparation and use of **CDK8-IN-11 hydrochloride** stock solutions in a laboratory setting.

Physicochemical and Biological Properties

A summary of the key quantitative data for CDK8-IN-11 is presented in the table below for easy reference.

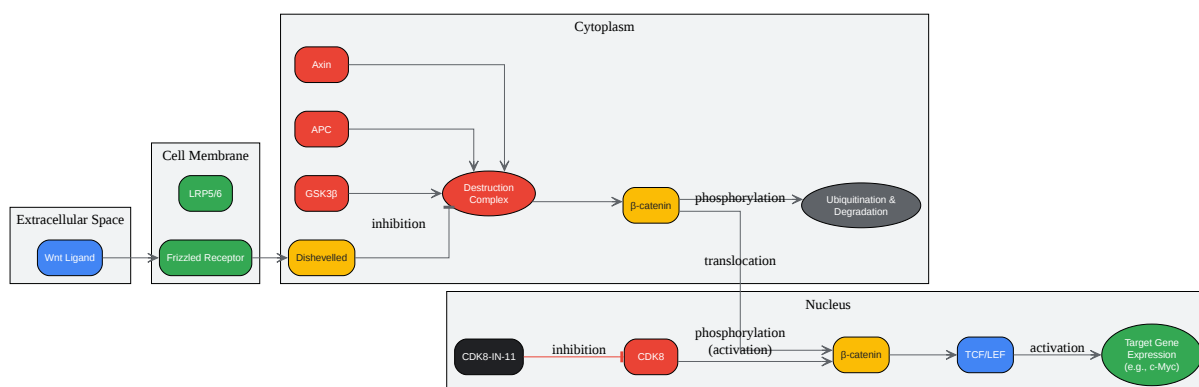
Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₅ F ₃ N ₄ O ₂	[1]
Molecular Weight	388.34 g/mol (free base)	[1]
CAS Number	2839338-28-0 (free base)	[1][2]
IC ₅₀ (CDK8)	46 nM	[2]

Signaling Pathways Involving CDK8

CDK8 is a critical node in several signaling pathways that control cell proliferation, differentiation, and survival. Inhibition of CDK8 by CDK8-IN-11 can modulate these pathways, making it a subject of interest in cancer research.

Wnt/ β -catenin Signaling Pathway

CDK8 has been identified as an oncogene in colorectal cancer, where it positively regulates the Wnt/ β -catenin signaling pathway.[3] It does so by phosphorylating β -catenin, enhancing its transcriptional activity.[3] Inhibition of CDK8 with compounds like CDK8-IN-11 can suppress this pathway.[2]

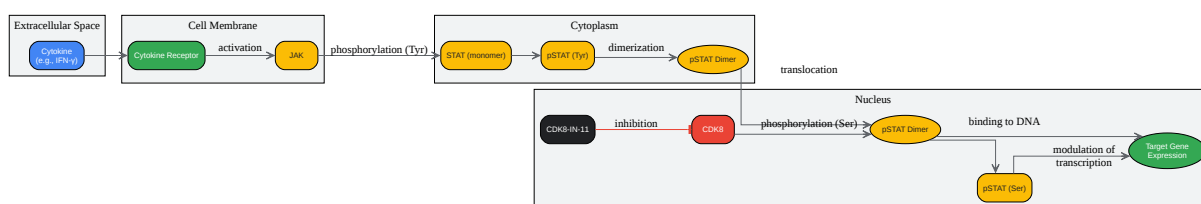


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Caption: Simplified Wnt/ β -catenin signaling pathway showing the role of CDK8 and its inhibition by CDK8-IN-11.

STAT Signaling Pathway

CDK8 can also phosphorylate Signal Transducer and Activator of Transcription (STAT) proteins, such as STAT1, at specific serine residues.[4] This phosphorylation can modulate the transcriptional activity of STATs in response to cytokine signaling, for example, through the interferon (IFN) pathway.[4][5]



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Caption: Overview of the JAK-STAT signaling pathway, highlighting CDK8-mediated serine phosphorylation of STAT proteins.

Experimental Protocols

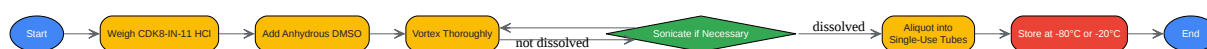
Preparation of CDK8-IN-11 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CDK8-IN-11 hydrochloride** in dimethyl sulfoxide (DMSO).

Materials:

- **CDK8-IN-11 hydrochloride** (solid powder)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated balance
- Pipettes and sterile filter tips

Workflow for Stock Solution Preparation:



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Caption: Workflow for the preparation of a **CDK8-IN-11 hydrochloride** stock solution in DMSO.

Procedure:

- Calculation:
 - The molecular weight of CDK8-IN-11 (free base) is 388.34 g/mol . The molecular weight of the hydrochloride salt will be slightly higher (approx. 424.8 g/mol). Always use the molecular weight provided on the manufacturer's data sheet for accurate calculations.
 - To prepare a 10 mM stock solution, calculate the required mass using the formula: $\text{Mass (mg)} = 10 \text{ mM} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)} \times 1000 \text{ (mg/g)}$
 - For example, to prepare 1 mL (0.001 L) of a 10 mM solution using the free base molecular weight: $\text{Mass (mg)} = 10 \times 388.34 \times 0.001 = 3.8834 \text{ mg}$

- Weighing:
 - Carefully weigh the calculated amount of **CDK8-IN-11 hydrochloride** powder and place it in a sterile microcentrifuge tube.
- Dissolving:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube. It is recommended to use freshly opened DMSO as it is hygroscopic.
 - Vortex the tube vigorously for 1-2 minutes to dissolve the compound.
 - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes.
- Aliquoting and Storage:
 - Once the compound is completely dissolved, centrifuge the tube briefly to collect the solution at the bottom.
 - Aliquot the stock solution into smaller, single-use sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Recommended Working Concentrations for Cell-Based Assays

The optimal working concentration of **CDK8-IN-11 hydrochloride** will vary depending on the cell line and the specific assay. It is recommended to perform a dose-response experiment to determine the optimal concentration for your experimental system.

Assay Type	Cell Line(s)	Recommended Concentration Range	Reference
Cell Proliferation	HCT-116, HHT-29, SW480, CT-26, GES-1	0 - 50 μ M	[6]
STAT1 Phosphorylation Inhibition	HCT-116	0 - 4 μ M	[6]
Wnt/ β -catenin Signaling Inhibition	HCT-116	0 - 4 μ M	[6]
Cell Cycle Analysis (G1 Arrest)	HCT-116	0.5 - 2 μ M	[6]

Protocol for Diluting Stock Solution for Cell Culture:

- Thaw a single-use aliquot of the 10 mM **CDK8-IN-11 hydrochloride** stock solution at room temperature.
- Perform serial dilutions of the stock solution in sterile DMSO to create intermediate stocks if necessary.
- Add the final diluted DMSO solution to the cell culture medium to achieve the desired final concentration. To avoid precipitation, it is best to add the DMSO solution to the medium while gently vortexing.
- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **CDK8-IN-11 hydrochloride**.

- Handle the powdered compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- In case of contact with eyes or skin, rinse immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for more detailed safety information.

Stability and Storage Summary

Form	Storage Temperature	Stability	Important Considerations
Solid (Powder)	-20°C	Up to 3 years	Keep in a tightly sealed container, protected from light and moisture.
DMSO Stock Solution	-80°C	Up to 6 months	Aliquot into single-use tubes to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month		

Disclaimer: These protocols and application notes are intended for research use only by qualified personnel. The information provided is based on currently available data and should be used as a guideline. Researchers should optimize protocols for their specific experimental conditions.

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